

In Vitro Profile of MC1046: A Technical Overview

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| Compound of Interest | | | | |
|----------------------|---------|-----------|--|--|
| Compound Name: | MC 1046 | | | |
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For Researchers, Scientists, and Drug Development Professionals

Introduction

MC1046 is a primary metabolite of the synthetic vitamin D3 analog, calcipotriol (MC903), a compound widely utilized in the topical treatment of psoriasis. Understanding the in vitro characteristics of MC1046 is crucial for elucidating the metabolic fate and overall pharmacological profile of calcipotriol. This technical guide provides a comprehensive overview of the in vitro studies of MC1046, focusing on its biological activity, the experimental protocols used for its characterization, and its relationship within the broader vitamin D signaling pathway.

MC1046 is formed through the oxidation of the 24-hydroxyl group of calcipotriol, resulting in a 24-keto derivative.[1] In vitro studies have been instrumental in characterizing its formation and biological significance, revealing that it is a product of metabolism in human keratinocytes.[1] A key finding from these studies is that MC1046 exhibits significantly reduced biological activity compared to its parent compound, calcipotriol.[2]

Quantitative Data Summary

While specific IC50 and VDR binding affinity values for MC1046 are not extensively reported in publicly available literature, comparative studies have provided a qualitative and semi-quantitative understanding of its potency. The available data consistently indicates that the biological activity of MC1046 is substantially lower than that of calcipotriol.

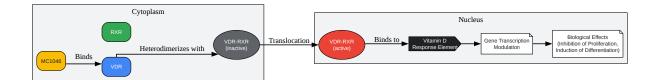


| Compound | Target/Assay | Cell Line | Result | Reference |
|-------------------------|--------------------------------------|---|--|-----------|
| MC1046 | Cell Differentiation & Proliferation | U937 (human histiocytic lymphoma) | >100 times weaker than Calcipotriol | [2] |
| MC1046 | Biological Activity (unspecified) | - | Lower than Calcipotriol | [1] |
| Calcipotriol (MC903) | Cell Differentiation & Proliferation | U937 | Potent inducer of differentiation and inhibitor of proliferation | [2] |

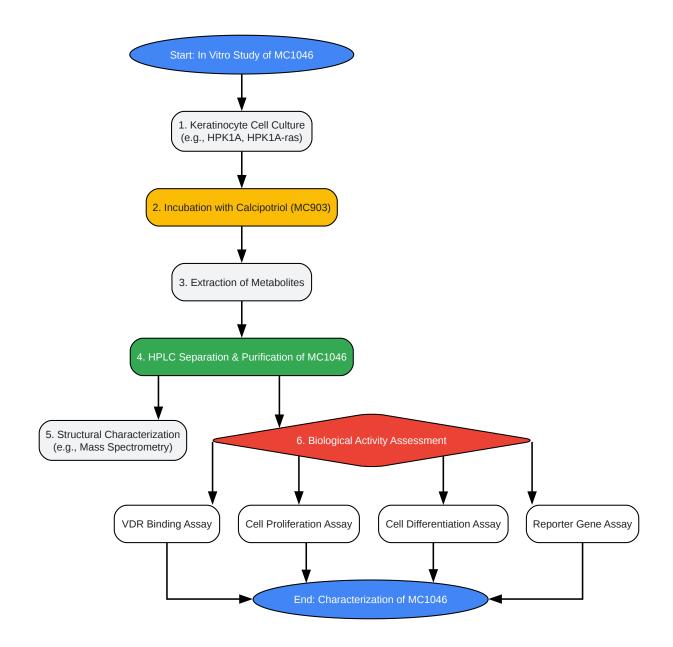
Signaling Pathway

The biological effects of vitamin D analogs, including calcipotriol and its metabolites, are primarily mediated through the Vitamin D Receptor (VDR), a nuclear transcription factor. The binding of a ligand to the VDR initiates a cascade of molecular events that ultimately modulate gene expression.









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References

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- 2. Calcipotriol (MC 903): pharmacokinetics in rats and biological activities of metabolites. A comparative study with 1,25(OH)2D3 - PubMed [pubmed.ncbi.nlm.nih.gov]
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